

Allylescaline basic pharmacology and mechanism of action

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Compound Focus: Allylescaline

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Basic Pharmacology & Receptor Interaction

Allylescaline (AL, or allylmescaline) is a synthetic psychedelic drug of the phenethylamine class, structurally related to mescaline [1] [2]. The table below summarizes its known pharmacological and clinical profile based on available data.

| Parameter | Description / Value |
|-----------------------|--|
| Chemical Name | 4-allyloxy-3,5-dimethoxyphenethylamine [1] |
| Molecular Formula | C ₁₃ H ₁₉ NO ₃ [1] |
| Drug Class | Serotonergic psychedelic; Phenethylamine; Scaline [1] |
| Primary Target | Serotonin 5-HT ₂ receptor agonist (5-HT _{2A} , 5-HT _{2B} , 5-HT _{2C}) [1] [2] |
| Other Targets | Weak interactions with dopamine D ₂ -like receptors [1] [2] |
| Potency vs. Mescaline | Approximately 10 times more potent [1] [2] |
| Dosage Range (Oral) | 20 - 35 mg [1] [2] |

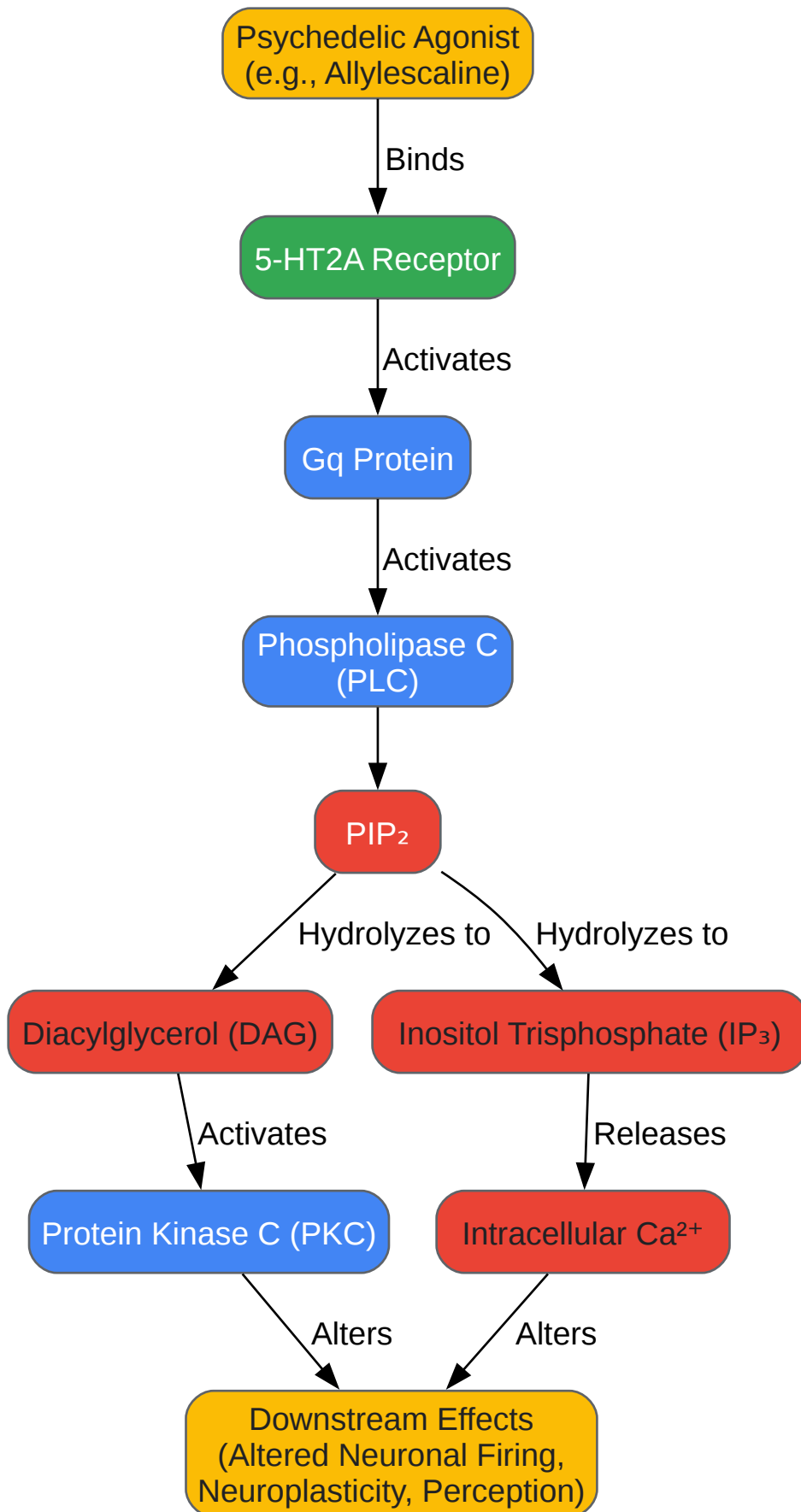
| Parameter | Description / Value |
|---------------------|----------------------|
| Duration of Effects | 8 - 12 hours [1] [2] |

A 2022 study on related "scaline" compounds provides context for understanding structure-activity relationships. The research found that for 4-alkoxy-3,5-dimethoxy-phenethylamines, **extending the length of the 4-alkoxy substituent increases binding affinity at the 5-HT_{2A} and 5-HT_{2C} receptors and enhances both the potency and efficacy of receptor activation** [3] [4]. The introduction of fluorinated groups at this position further increases affinity and potency [3] [4]. This suggests that **allylescaline's** allyloxy substituent contributes to its higher potency over mescaline, which has a methoxy group at the same position.

Generalized Mechanism of Action for Psychedelic Phenethylamines

While a specific diagram for **allylescaline** is not possible, its mechanism follows the established model for classical psychedelics. These compounds primarily exert their effects through agonist activity at the serotonin 5-HT_{2A} receptor [5] [3] [4].

The following diagram illustrates the core downstream signaling pathway activated by 5-HT_{2A} receptor agonists like **allylescaline**.



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FIGURE 1: Core signaling cascade triggered by 5-HT2A receptor activation.

This Gq-protein coupled pathway leads to a range of downstream cellular and systemic effects, which are summarized in the table below.

| Level | Key Effects |
|----------------------------------|---|
| Molecular & Cellular | Altered neuronal firing; Increased expression of neuroplasticity-related genes and proteins (e.g., Brain-Derived Neurotrophic Factor - BDNF); Potential activation of β -arrestin-mediated signaling [5] [3] [4]. |
| Systemic & Subjective | Perceptual changes (visual, auditory); Altered thought processes; Emotional intensification; Changed sense of self and time [1]. |

Information Gaps and Limitations

The search results reveal two significant information gaps:

- **Lack of Specific Data:** While a 2025 study is cited as having "comprehensively assessed" **allylescaline's** pharmacodynamics, its detailed findings (e.g., precise binding affinities, efficacy measures, bias factors) are not included in the available summaries [1] [2]. The most concrete quantitative data comes from older studies and analogies to related compounds.
- **Absence of Protocols:** The search results do not contain the detailed experimental methodologies for key assays (e.g., radioligand binding, functional activation of second messengers) that would be required for a full whitepaper.

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References

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2. Allylescaline [wikiwand.com]
3. Receptor Interaction Profiles of 4-Alkoxy-3,5-Dimethoxy ... [frontiersin.org]
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